

Early Research on the Insecticidal Efficacy of Azinphos-methyl: A Technical Guide

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Compound of Interest

Compound Name: Azinphos-methyl

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An In-depth Examination of the Foundational Studies Establishing the Potency and Application of a Key Organophosphate Insecticide

Introduction

Azinphos-methyl, known commercially as Guthion, emerged in the mid-20th century as a potent, broad-spectrum organophosphate insecticide. First registered in the United States in 1959, its development marked a significant step in the chemical control of agricultural pests.^[1] This technical guide delves into the early research that established the insecticidal efficacy of **Azinphos-methyl**, providing a detailed overview of the experimental protocols, quantitative data from foundational studies, and the logical framework that guided its initial application in pest management. This document is intended for researchers, scientists, and professionals in drug development seeking a comprehensive understanding of the early scientific investigations into this noteworthy insecticide.

Core Efficacy Data

The initial research on **Azinphos-methyl** focused on quantifying its lethal effects on various insect pests, particularly those of significant economic importance to agriculture. The following tables summarize the key quantitative data from this early period, offering a comparative look at its potency across different species and experimental conditions.

Insect Species	Bioassay Type	Formulation	LD50/LC50/ Other Metric	Year	Reference
Codling Moth (Cydia pomonella)	Topical Application (larvae)	Not Specified	LD90: 0.158 µg/µl	1963	Barnes and Moffit, 1963
Various Insect Pests	Foliar Application	Emulsifiable Liquid, Wettable Powder	Effective control	Late 1950s - Early 1960s	General Literature
Sucking and Chewing Insects	Contact and Stomach Action	Various	Broad-spectrum efficacy	Late 1950s - Early 1960s	General Literature

Experimental Protocols

The methodologies employed in the early evaluation of **Azinphos-methyl** laid the groundwork for understanding its insecticidal properties. Below are detailed descriptions of the key experimental protocols cited in the early literature.

Topical Application Bioassay for Codling Moth Larvae (Barnes and Moffit, 1963)

This protocol was designed to determine the lethal dose of **Azinphos-methyl** required to kill 90% of a population of codling moth larvae (LD90).

- **Insect Rearing:** Codling moth larvae were reared on an artificial diet under controlled laboratory conditions to ensure a uniform population for testing.
- **Insecticide Preparation:** A stock solution of **Azinphos-methyl** was prepared, and a series of dilutions were made to create a range of concentrations for testing. The exact solvent and formulation of **Azinphos-methyl** used in the 1963 study are not specified in the available literature.

- **Application:** A micro-applicator was used to apply a precise volume (e.g., 1 microliter) of each insecticide dilution to the dorsal surface of individual third-instar codling moth larvae. A control group of larvae was treated with the solvent alone.
- **Observation:** After treatment, the larvae were held in individual containers with a food source at a constant temperature and humidity. Mortality was assessed at specified time intervals (e.g., 24, 48, and 72 hours) after application.
- **Data Analysis:** The mortality data was subjected to probit analysis to determine the LD90 value, the dose at which 90% of the test population is killed.

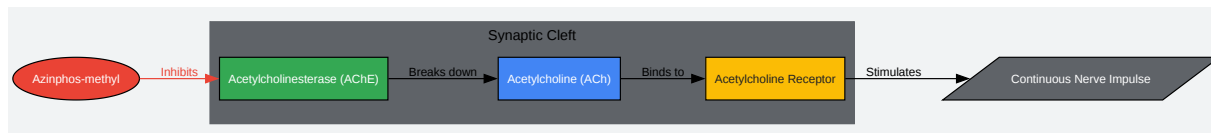
General Foliar Application Field Trials

Early field trials were crucial for evaluating the effectiveness of **Azinphos-methyl** under real-world agricultural conditions.

- **Test Plots:** Experimental plots were established in orchards or fields with known infestations of the target insect pests. Control plots were left untreated or treated with a placebo.
- **Insecticide Formulation and Application:** **Azinphos-methyl** was typically formulated as a wettable powder or emulsifiable concentrate and applied to the foliage of the crops using standard spray equipment of the era. Application rates and spray volumes were carefully recorded.
- **Efficacy Assessment:** The efficacy of the treatment was assessed by comparing the pest population densities in the treated and control plots at various intervals after application. This was often done through direct counts of live insects, assessments of crop damage, or the use of insect traps.
- **Residual Activity:** To determine the persistence of its insecticidal effect, researchers would monitor pest populations over an extended period following a single application.

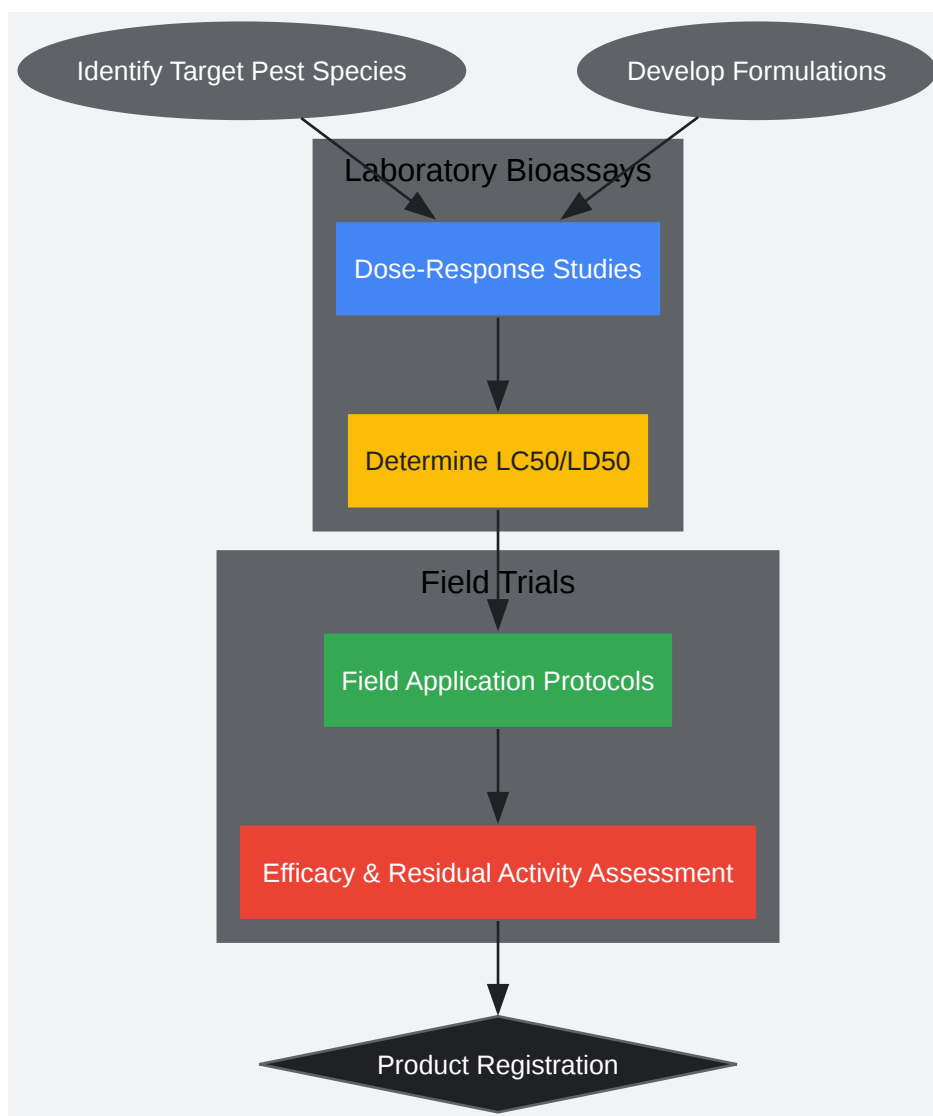
Signaling Pathways and Logical Relationships

The insecticidal action of **Azinphos-methyl**, like other organophosphates, is rooted in its ability to disrupt the nervous system of insects. The following diagrams illustrate the key signaling pathway and the logical workflow of efficacy testing.



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Figure 1: Mechanism of Action of **Azinphos-methyl**



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Figure 2: Logical Workflow for Efficacy Testing

Conclusion

The early research on **Azinphos-methyl** in the late 1950s and early 1960s was pivotal in establishing its role as a major insecticide. Through meticulous laboratory bioassays and comprehensive field trials, scientists were able to quantify its high efficacy against a broad spectrum of insect pests, particularly key agricultural threats like the codling moth. The foundational studies, such as the work of Barnes and Moffit, provided the critical data and methodological framework that guided the application of **Azinphos-methyl** for decades. This guide has provided a detailed look into this seminal research, offering valuable insights for today's researchers and professionals in the ongoing effort to develop safe and effective pest control solutions.

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References

- 1. nyshs.org [nyshs.org]
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